

# A Technical Guide to the Chemical Properties and Structure of Disodium Glutamate

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## Compound of Interest

Compound Name: *Disodium glutamate*

Cat. No.: *B3428490*

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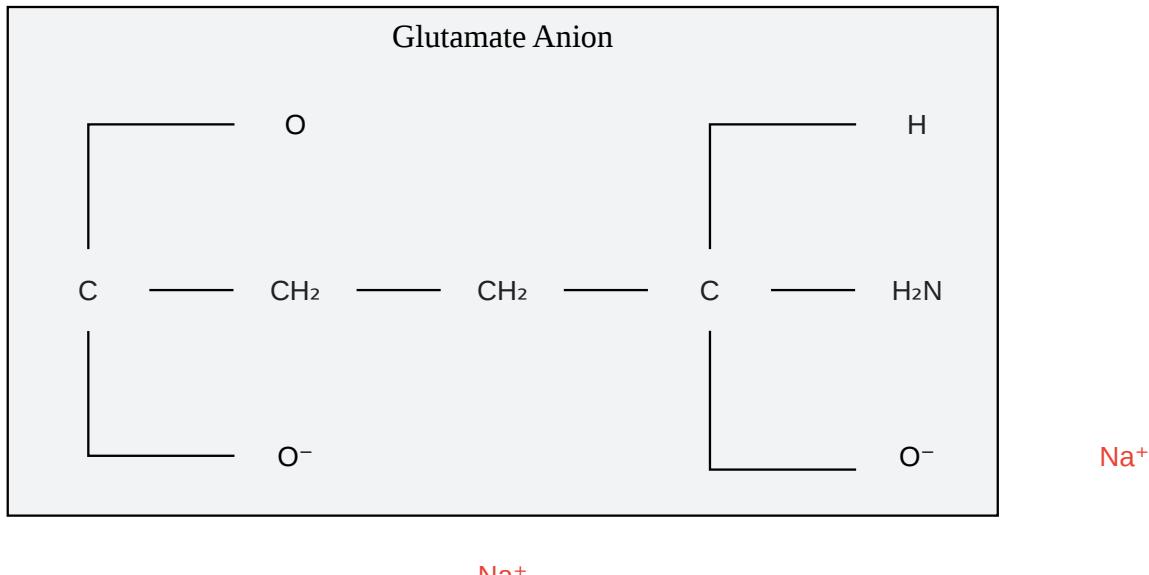
This in-depth technical guide provides a comprehensive overview of the core chemical properties and structural features of **disodium glutamate**. The information is presented to support research, scientific analysis, and professionals in the field of drug development.

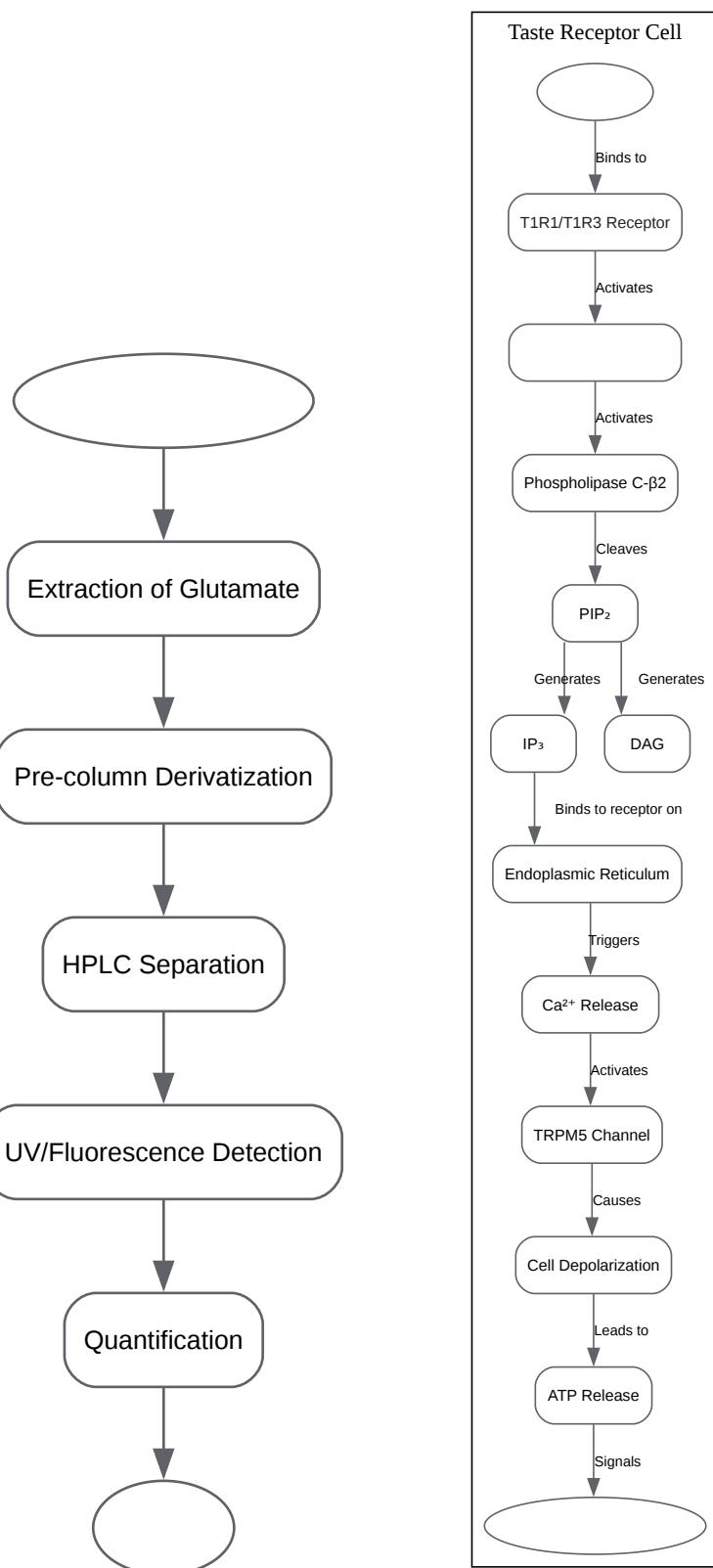
## Chemical Identity and Structure

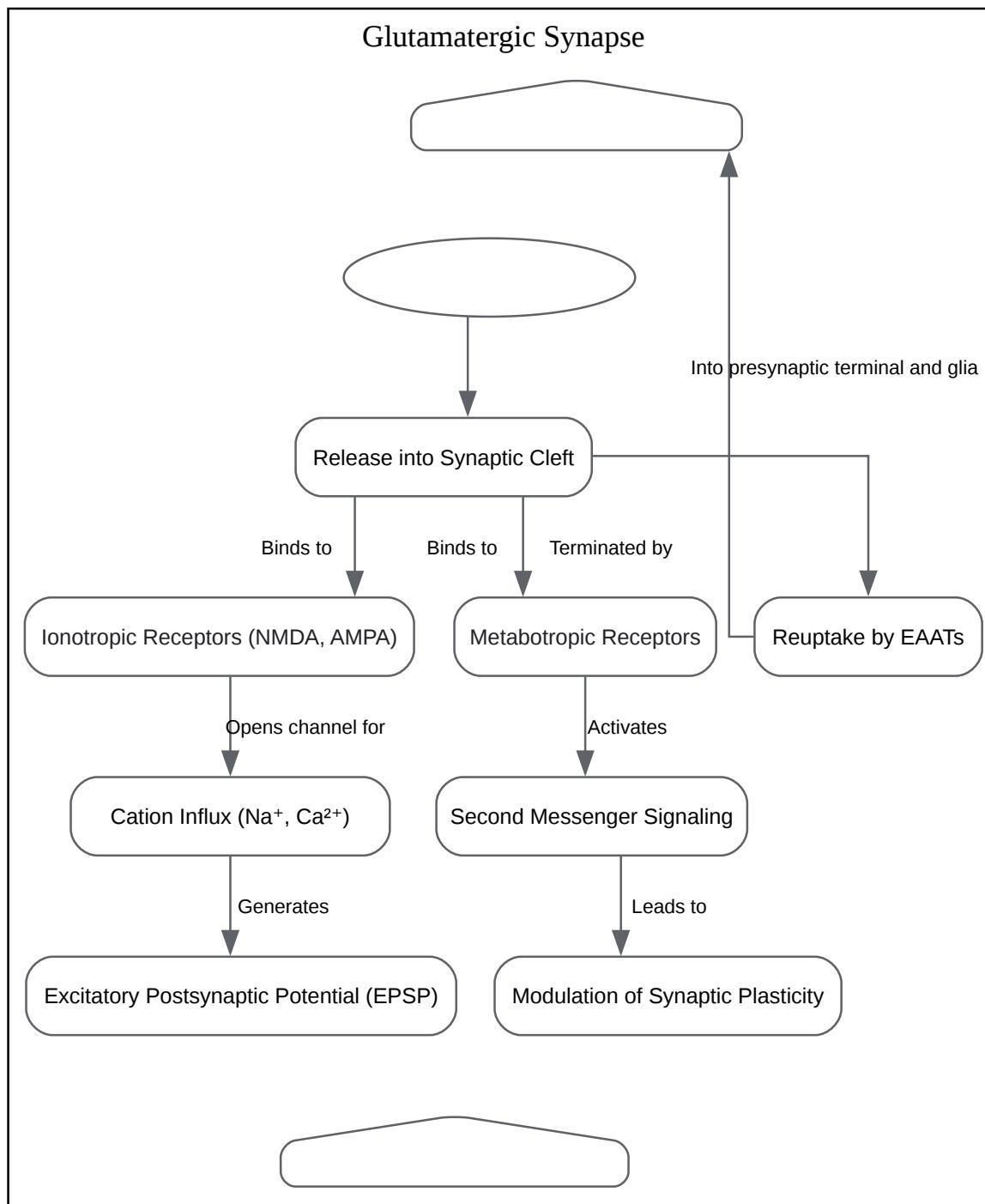
**Disodium glutamate**, systematically named disodium (2S)-2-aminopentanedioate, is the disodium salt of L-glutamic acid, a naturally occurring amino acid.[1][2] It is composed of a glutamate anion with two sodium cations.[3] The chemical structure of **disodium glutamate** features a central carbon atom bonded to an amino group, a hydrogen atom, and a propanoic acid substituent, with both carboxylic acid groups in their carboxylate form, ionically bonded to sodium ions.

Molecular Formula: C<sub>5</sub>H<sub>7</sub>NNa<sub>2</sub>O<sub>4</sub>[1][2][3]

Structure:







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## References

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